

QuEChERS Method for Iprovalicarb Extraction from Complex Matrices: Application Notes and Protocols

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Compound of Interest

Compound Name: Iprovalicarb

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This document provides detailed application notes and protocols for the extraction of the fungicide **Iprovalicarb** from various complex matrices using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method. The provided methodologies are based on validated analytical procedures and are intended to guide researchers in developing robust and efficient workflows for pesticide residue analysis.

Introduction

Iprovalicarb is a carbamate fungicide widely used to control oomycete pathogens in various crops. Its determination in complex food and environmental matrices requires efficient sample preparation techniques to remove interfering substances and ensure accurate quantification. The QuEChERS method has emerged as a popular and effective approach for multi-residue pesticide analysis due to its simplicity, speed, and low solvent consumption.^{[1][2]} This document outlines specific QuEChERS protocols tailored for the extraction of **Iprovalicarb** from challenging matrices, including those with high fat content, pigments, and dry matrices.

Quantitative Data Summary

The performance of the QuEChERS method for **Iprovalicarb** extraction varies depending on the matrix composition and the specific protocol modifications employed. The following table

summarizes quantitative data from various studies, providing a comparative overview of recovery rates, Limits of Detection (LOD), and Limits of Quantification (LOQ).

Matrix	Matrix Type	QuEChERS Method	dSPE Cleanup	Analytical Method	Recovery (%)	LOD	LOQ	Reference(s)
Olive Oil	High Fat	Not Specified	Not Specified	LC-MS/MS	98	-	0.050 mg/kg	[3]
Grapes	High Sugar/Pigmented	Modified QuEChERS	C18 & PSA	LC-MS/MS	84-97	0.016 µg/kg	0.05 µg/kg	[2][4]
Tomato	High Water/Pigmented	Modified QuEChERS	C18 & PSA	LC-MS/MS	85-100	0.016 µg/kg	0.05 µg/kg	[2][4]
Sweet Pepper	High Water/Pigmented	Not Specified	Not Specified	LC-MS/MS	-	0.03–0.5 µg/kg	0.6–1.5 µg/kg	[5]
Spinach	Highly Pigmented	AOAC QuEChERS	PSA & GCB	LC-MS/MS	60-99	-	5 ng/g	[6][7]
Cereals	Dry	QuEChERS for cereals	-	LC-MS/MS	75-118	-	0.01 mg/kg	[8]
Tea (Green)	Dry/Complex	Modified QuEChERS	GCB	LC-MS/MS	-	-	10 µg/kg	[9]
Vine Leaves	Highly Pigmented	AOAC QuEChERS	PSA	LC-MS/MS	75-117	-	0.01 mg/kg	[10]

Avocado	High Fat	Modified QuEChERS	PSA, C18, GCB, Z-Sep+	GC-MS/MS	70-120	-	< 5 µg/kg	[11]
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Note: Recovery, LOD, and LOQ values can vary based on the specific experimental conditions, instrumentation, and fortification levels. The provided data should be used as a reference for method development and validation.

Experimental Protocols

The following are detailed protocols for the QuEChERS extraction of **Iprovalicarb** from representative complex matrices.

Protocol for High-Fat Matrices (e.g., Avocado, Olive Oil)

This protocol is optimized for matrices with high lipid content, which can interfere with extraction and analysis. A freezing step is incorporated to facilitate the removal of lipids.

3.1.1. Materials and Reagents

- Homogenized sample (e.g., avocado)
- Acetonitrile (ACN), HPLC grade
- Water, deionized
- QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate)
- Dispersive SPE (dSPE) cleanup tubes containing:
 - 150 mg MgSO₄
 - 50 mg Primary Secondary Amine (PSA)
 - 50 mg C18 sorbent

- 50 mL polypropylene centrifuge tubes with screw caps
- 15 mL polypropylene centrifuge tubes
- Centrifuge (capable of $>3000 \times g$)
- Vortex mixer
- Freezer (-20°C)

3.1.2. Extraction Procedure

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube. For very high-fat samples like olive oil, a smaller sample size (e.g., 2 g) may be used.[\[3\]](#)
- Add 10 mL of deionized water (for solid samples like avocado).
- Add 10 mL of acetonitrile.
- Cap the tube and vortex vigorously for 1 minute.
- Add the QuEChERS extraction salts to the tube.
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- Place the tube in a freezer at -20°C for at least 2 hours (or overnight) to precipitate lipids.
- Centrifuge again at $\geq 3000 \times g$ for 5 minutes while the extract is still cold.

3.1.3. Dispersive SPE Cleanup

- Carefully transfer an aliquot (e.g., 6 mL) of the upper acetonitrile layer into a 15 mL dSPE tube containing MgSO_4 , PSA, and C18.
- Cap the tube and vortex for 30 seconds.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.

- The supernatant is ready for LC-MS/MS analysis.

Protocol for Highly Pigmented Matrices (e.g., Spinach, Red Bell Pepper)

This protocol includes the use of graphitized carbon black (GCB) in the cleanup step to effectively remove pigments like chlorophyll.

3.2.1. Materials and Reagents

- Homogenized sample (e.g., spinach)
- Acetonitrile (ACN), HPLC grade
- QuEChERS extraction salts (e.g., AOAC or EN versions)
- Dispersive SPE (dSPE) cleanup tubes containing:
 - 150 mg MgSO_4
 - 50 mg Primary Secondary Amine (PSA)
 - 50 mg Graphitized Carbon Black (GCB)
- 50 mL and 15 mL polypropylene centrifuge tubes
- Centrifuge, Vortex mixer

3.2.2. Extraction Procedure

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10-15 mL of acetonitrile.
- Cap and vortex for 1 minute.
- Add the QuEChERS extraction salts.
- Immediately cap and shake vigorously for 1 minute.

- Centrifuge at $\geq 3000 \times g$ for 5 minutes.

3.2.3. Dispersive SPE Cleanup

- Transfer an aliquot (e.g., 1 mL) of the supernatant into a dSPE tube containing MgSO_4 , PSA, and GCB.
- Cap and vortex for 30 seconds.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.
- The supernatant is ready for analysis.

Protocol for Dry Matrices (e.g., Cereals, Tea)

For dry matrices, a pre-hydration step is crucial for efficient extraction.

3.3.1. Materials and Reagents

- Ground/milled sample (e.g., cereal flour, ground tea leaves)
- Deionized water
- Acetonitrile (ACN), HPLC grade
- QuEChERS extraction salts
- Dispersive SPE (dSPE) cleanup tubes (composition may vary based on co-extractives)
- 50 mL and 15 mL polypropylene centrifuge tubes
- Centrifuge, Vortex mixer

3.3.2. Extraction Procedure

- Weigh 5 g of the ground sample into a 50 mL centrifuge tube.
- Add 10 mL of deionized water and let it stand for 30 minutes to rehydrate the sample.

- Add 10 mL of acetonitrile.
- Cap and vortex for 1 minute.
- Add the QuEChERS extraction salts.
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.

3.3.3. Dispersive SPE Cleanup

- Transfer an aliquot of the acetonitrile extract to a suitable dSPE tube. For tea, a dSPE tube containing GCB is recommended to remove pigments.[9]
- Cap, vortex for 30 seconds, and centrifuge.
- The final extract is ready for analysis.

Instrumental Analysis: LC-MS/MS Method

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred technique for the sensitive and selective determination of **Iprovalicarb**.

4.1. Typical LC-MS/MS Parameters for **Iprovalicarb**

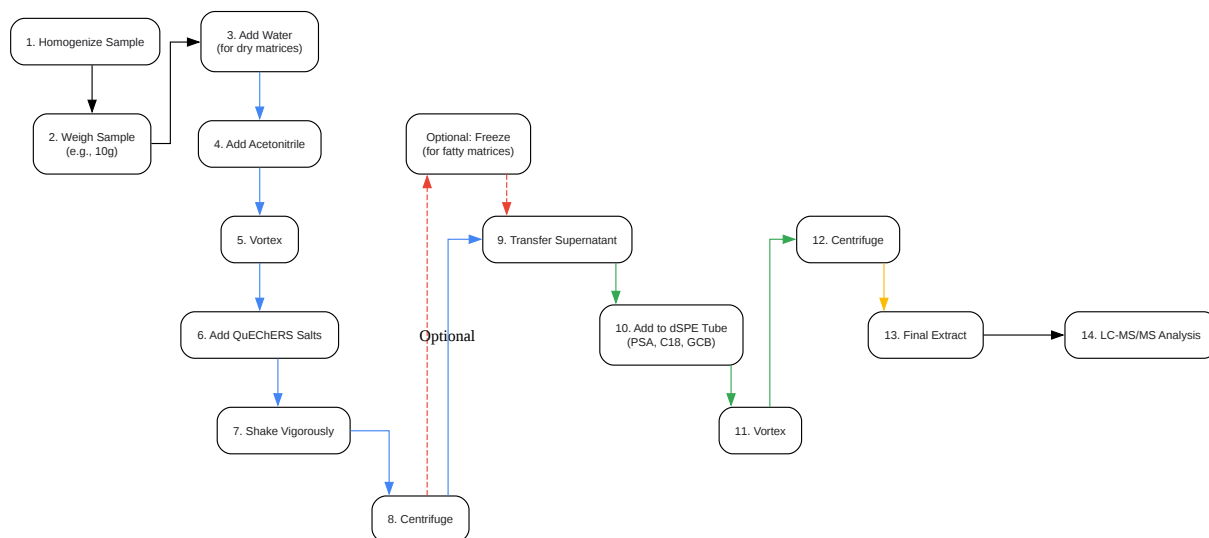
Parameter	Setting
LC Column	C18 reverse-phase (e.g., 50 x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid and 5 mM ammonium formate
Gradient	Typical starting conditions: 95% A, hold for 0.5 min, ramp to 5% A over 5 min, hold for 2 min, return to initial conditions.
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	2 - 10 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	321.2
Product Ions (m/z)	119.1 (Quantifier), 203.2 (Qualifier)
Collision Energy (eV)	~19 for 119.1 m/z, ~15 for 203.2 m/z[5][12]

Note: These parameters should be optimized for the specific instrument and column used.

Visualizations

QuEChERS Experimental Workflow

The following diagram illustrates the general workflow of the QuEChERS method for **lprovalicarb** extraction.

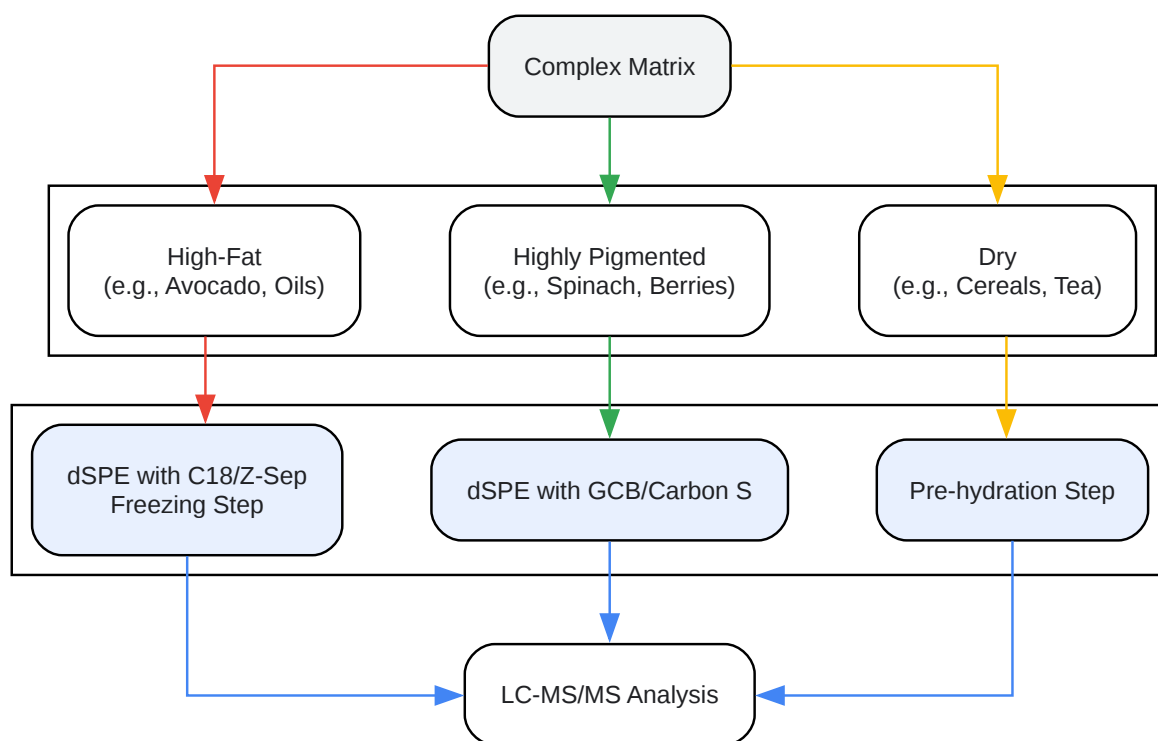


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Caption: General workflow for QuEChERS extraction of **lprovalicarb**.

Logical Relationship of QuEChERS Modifications for Complex Matrices

The choice of QuEChERS modification depends on the primary characteristics of the sample matrix.



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Caption: QuEChERS modifications based on matrix type.

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